

Amanin Solubility Technical Support Center

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Compound of Interest

Compound Name: Amanin
CAS No.: 21150-21-0
Cat. No.: B14720708

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Welcome to the technical support center for **Amanin**. This resource is designed for researchers, scientists, and drug development professionals to address common solubility challenges encountered during experiments with **Amanin**.

Troubleshooting Guide

This guide provides solutions to specific problems you may encounter when working with **Amanin** solutions.



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Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **Amanin**?

A1: For high concentrations, Dimethyl sulfoxide (DMSO) and Methanol are recommended solvents for preparing **Amanin** stock solutions.[2][3] Water can also be used, but the solubility is lower.[4][5][6][7][8][9]

Q2: What is the maximum solubility of **Amanin** in common solvents?

A2: The following table summarizes the approximate maximum solubility of α -Amanitin in various solvents.



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Q3: How should I store **Amanin** stock solutions?

A3: **Amanin** stock solutions should be stored at -20°C .[2][4] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[4]

Q4: Is **Amanin** stable in solution?

A4: **Amanin** is relatively stable when stored correctly. In a study on the thermostability of α -Amanitin, it was found that in water at 4°C , 91% of the toxin remained after 6 months, while in methanol at the same temperature, 97% remained.[1] However, at room temperature, the stability in water decreases, with 86% remaining after 6 months.[1] It is unstable in boiling

water, with only 5% remaining after 6 hours.[1] It is also sensitive to concentrated acids and bases.[4][6][7]

Q5: How can I safely handle **Amanin**?

A5: **Amanin** is highly toxic.[10][11] Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection, when handling this compound.[10] Handle in a well-ventilated area or a chemical fume hood.[10] In case of contact with skin, wash immediately with plenty of water.[10]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Amanin Stock Solution in Water

Materials:

- α -Amanitin powder
- Sterile, deionized water
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh the desired amount of α -Amanitin powder in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile, deionized water to achieve a final concentration of 1 mg/mL.
- Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.[2]
- Store the stock solution in aliquots at -20°C .[4]

Protocol 2: Preparation of a 10 mg/mL Amanitin Stock Solution in DMSO

Materials:

- α -Amanitin powder
- Anhydrous DMSO
- Sterile, amber glass vials or polypropylene tubes
- Vortex mixer
- Sonicator

Procedure:

- Weigh the desired amount of α -Amanitin powder in a sterile vial or tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mg/mL.
- Vortex the solution vigorously. Use a sonicator to ensure the compound is fully dissolved.^[2]
- Store the stock solution in aliquots at -20°C, protected from light.^[2]

Visualizations



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Caption: Workflow for preparing **Amanin** stock and working solutions.



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Caption: Simplified signaling pathway of α -Amanitin's mechanism of action.

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